Crystal structure of fluorinated arylboronic acids

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Compound of Interest

Compound Name:	*(3,4-Difluoro-5-(trifluoromethyl)phenyl)boronic acid*
CAS No.:	*864759-64-8*
Cat. No.:	*B1318669*

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An In-Depth Technical Guide to the Crystal Structure of Fluorinated Arylboronic Acids

Foreword: From Building Block to Bespoke Crystal

To the researcher in medicinal chemistry or materials science, the arylboronic acid is a familiar and indispensable tool, most notably for its role in the Nobel Prize-winning Suzuki-Miyaura cross-coupling reaction. The strategic introduction of fluorine into this scaffold has unlocked new frontiers in drug design and the creation of advanced materials. Fluorine's unique properties—high electronegativity, small size, and ability to modulate acidity and lipophilicity—profoundly influence not only molecular behavior in solution but also the intricate architecture of the solid state.[1][2][3]

This guide moves beyond the synthesis flask to explore the crystalline landscape of fluorinated arylboronic acids. Understanding how these molecules organize themselves in a crystal lattice is paramount for controlling solid-state properties such as solubility, stability, and bioavailability. We will deconstruct the hierarchy of intermolecular forces at play, from the robust hydrogen-bonded dimers characteristic of boronic acids to the subtle yet determinative interactions introduced by fluorine. This document is structured not as a rigid protocol, but as a guided

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exploration of the principles that govern the transition from a single molecule to a well-ordered, functional crystalline solid.

Section 1: The Fluorinated Arylboronic Acid Molecule: A Union of Opposites

The defining characteristic of a fluorinated arylboronic acid is the juxtaposition of the electron-deficient boronic acid group, a Lewis acid, with one or more highly electronegative fluorine atoms attached to the aromatic ring.[4] This intramolecular tension dictates the molecule's fundamental chemical and physical properties.

Electronic Properties and Acidity

The introduction of fluorine substituents significantly increases the Lewis acidity of the boronic acid.[1][5] This is a direct consequence of fluorine's powerful inductive electron-withdrawing effect, which polarizes the B-C bond and makes the boron center more electrophilic. The position of the fluorine atom is critical:

- Ortho & Meta Positions: A fluorine atom in the meta position exerts a strong inductive effect, leading to a marked increase in acidity.[5] In the ortho position, this effect is also present and can be further enhanced by the potential for a weak intramolecular B–O–H···F hydrogen bond.[5]

- Para Position: The effect is weakest at the para position, where the electron-withdrawing inductive effect is partially offset by the electron-donating resonance effect of the fluorine atom's lone pairs.[5]

This tunable acidity is crucial for applications in sensing, where the boronic acid's affinity for diols is pH-dependent, and in catalysis.[4]

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Compound	pK_a	Key Structural Features
Phenylboronic Acid	~8.8	Baseline reference
4-Fluorophenylboronic Acid	8.77	Weakest acidifying effect due to competing inductive and resonance effects.[5]
3-Fluorophenylboronic Acid	~7.8	Significant increase in acidity due to dominant inductive effect.[5]
2-Fluorophenylboronic Acid	~7.6	Strong acidity from inductive effect, potentially stabilized by an intramolecular O-H···F bond.[5]
2,3,4,6-Tetrafluorophenylboronic acid	6.17	Strongest acidity due to cumulative electron-withdrawing effects.[5]

Table 1. Impact of Fluorine Substitution Pattern on the Acidity (pK_a) of Phenylboronic Acids. Data compiled from authoritative sources.[5]

Synthesis Strategies: Rationale and Selection

The choice of synthetic route depends on the availability of starting materials and the desired substitution pattern.

- Classical Approach (Grignard/Organolithium): This long-standing method involves the reaction of an aryl magnesium or aryl lithium species, generated from the corresponding aryl halide, with a trialkyl borate ester, followed by acidic hydrolysis.[6][7] While robust, its functional group tolerance can be limited.

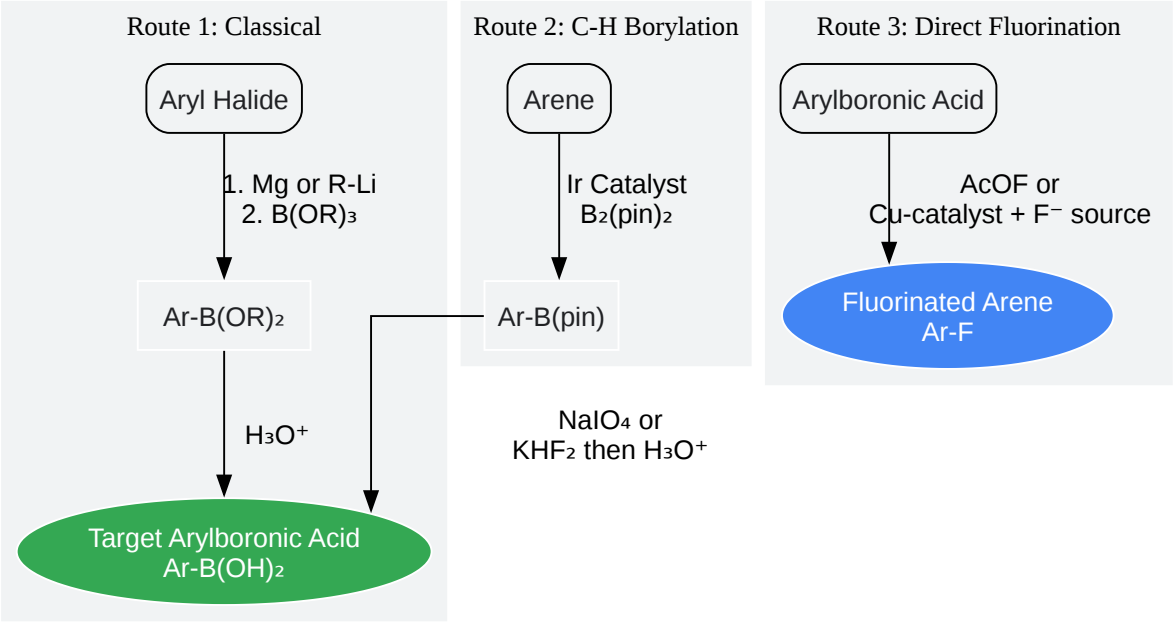
- Modern Catalytic Methods (C-H Borylation): Iridium-catalyzed C-H activation and borylation of arenes offers a more direct and atom-economical route.[8] The resulting boronate esters

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can be hydrolyzed in a one-pot sequence to yield the desired boronic acids.[6][8] This method is particularly powerful for creating substitution patterns that are difficult to access classically.[6]

- Direct Fluorination: For converting an existing arylboronic acid into its fluorinated counterpart, electrophilic fluorinating agents are employed. Reagents like Acetyl Hypofluorite (AcOF), generated from diluted fluorine gas, can efficiently perform ipso-substitution, replacing the boronic acid group with fluorine, particularly on electron-rich rings or when directed by meta-electron-withdrawing groups.[9][10]

- Copper-Mediated Fluorination: These methods provide pathways for nucleophilic fluorination of arylboronic acids or their esters, often under mild conditions, making them valuable for late-stage fluorination and the synthesis of ^{18}F-labeled compounds for Positron Emission Tomography (PET).[11][12]



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Diagram 1: Key synthetic pathways to arylboronic acids and fluorinated arenes.

Section 2: The Crystal Lattice: A Symphony of Non-Covalent Interactions

The solid-state structure of fluorinated arylboronic acids is a delicate balance of competing intermolecular forces. While the boronic acid functional group typically dictates the primary structural motif, fluorine introduces a rich variety of weaker, highly directional interactions that fine-tune the overall crystal packing.[13][14]

The Primary Motif: Boronic Acid Hydrogen Bonding

Free boronic acids strongly prefer to form hydrogen-bonded structures rather than Lewis acid-base adducts.[15] The most prevalent and stable arrangement is the dimeric syn-anti synthon, where two molecules are linked by a pair of O-H···O hydrogen bonds.[5] This robust motif is analogous to the classic carboxylic acid dimer and forms the fundamental building block of the crystal lattice. Less common are syn-syn conformers, which can engage in double H-bonding with complementary acceptor molecules.[16]

The Influence of Fluorine: Modulating the Supramolecular Architecture

The introduction of "organic fluorine" provides a toolkit for crystal engineering, enabling the formation of diverse packing motifs through a variety of weak interactions.[17]

- C–H···F Interactions: These are among the most common interactions involving organic fluorine.[18][19] While individually weak, their prevalence can collectively provide significant stabilization, guiding the formation of dimers, chains, and layered structures, especially when stronger hydrogen bond donors are absent.[17]

- C–F···F–C Interactions: The nature of F···F contacts has been a subject of debate.[18] They are generally considered dispersive rather than strongly electrostatic. These interactions, categorized as Type I (C-F bonds pointing toward each other) and Type II (offset), play a role in the close packing of fluorinated molecules.[18][19]

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- Halogen Bonding (C–F···B): A halogen bond is a highly directional, non-covalent interaction between an electropositive region on a halogen atom (the σ-hole) and a Lewis base.[20] While more prominent for heavier halogens, fluorine can act as a halogen bond donor if it is attached to a strongly electron-withdrawing system, which can induce a positive σ-hole.[21][22][23] In the context of fluorinated arylboronic acids, the electron-rich oxygen atoms of a neighboring boronic acid could potentially act as the Lewis basic acceptor.

- π-Stacking Interactions: Fluorination of an aromatic ring lowers the energy of its π-system, making it "electron-poor." This promotes attractive interactions with electron-rich aromatic rings (Ar-F···Ar-H) or can lead to specific phenyl-perfluorophenyl stacking arrangements.[14]

Diagram 2: Key intermolecular interactions governing crystal packing.

Section 3: An Experimental Guide to Structure Determination

Obtaining and analyzing the crystal structure of a novel fluorinated arylboronic acid is a systematic process that validates molecular identity and reveals its solid-state behavior.

Protocol: Synthesis of 3,5-bis(trifluoromethyl)phenylboronic acid

This protocol is adapted from modern borylation procedures and serves as a representative example.[6][8]

Rationale: This method is chosen for its high efficiency and functional group tolerance. The use of an Ir-catalyst allows for direct C-H activation of the arene, and the one-pot conversion of the intermediate pinacol boronate to the boronic acid simplifies the workflow.[6][8]

Materials:

- 1,3-bis(trifluoromethyl)benzene

- Bis(pinacolato)diboron (B_2pin_2)

- $[Ir(cod)OMe]_2$ (catalyst)

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- 4,4′-di-tert-butylbipyridine (dtbpy) (ligand)
- Cyclohexane (solvent)
- Sodium periodate ($NaIO_4$)
- Tetrahydrofuran (THF)
- Water, 1M HCl, Brine
- Anhydrous Magnesium Sulfate ($MgSO_4$)

Procedure:

- Reaction Setup: In a nitrogen-filled glovebox, combine $[Ir(cod)OMe]_2$ (1.5 mol%), dtbpy (3.0 mol%), and B_2pin_2 (1.2 equiv) in a reaction vessel.
- Reagent Addition: Add cyclohexane (solvent) followed by 1,3-bis(trifluoromethyl)benzene (1.0 equiv).
- Borylation Reaction: Seal the vessel and heat at 80 °C for 16 hours. Monitor for completion by GC-MS.
- Workup - Part 1 (Isolation of Boronate Ester): Cool the reaction to room temperature. Remove the solvent under reduced pressure. The crude pinacol boronate ester can be purified by column chromatography (silica gel, hexane/ethyl acetate gradient) or used directly.
- Workup - Part 2 (Hydrolysis to Boronic Acid): Dissolve the crude boronate ester in a 1:1 mixture of THF and water. Add $NaIO_4$ (4.0 equiv) and stir vigorously at room temperature for 4 hours.
- Extraction: Dilute the mixture with water and extract three times with ethyl acetate. Combine the organic layers, wash with brine, dry over anhydrous $MgSO_4$, and filter.
- Purification: Remove the solvent in vacuo. The resulting crude boronic acid can be purified by recrystallization from a suitable solvent system (e.g., water, or acetone/hexanes) to yield the final product.[6]

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Protocol: Single Crystal Growth

Rationale: The goal is to achieve slow, controlled precipitation of the compound from a saturated solution, allowing molecules to arrange into a well-ordered lattice. The choice of solvent and technique is critical and often requires empirical screening.

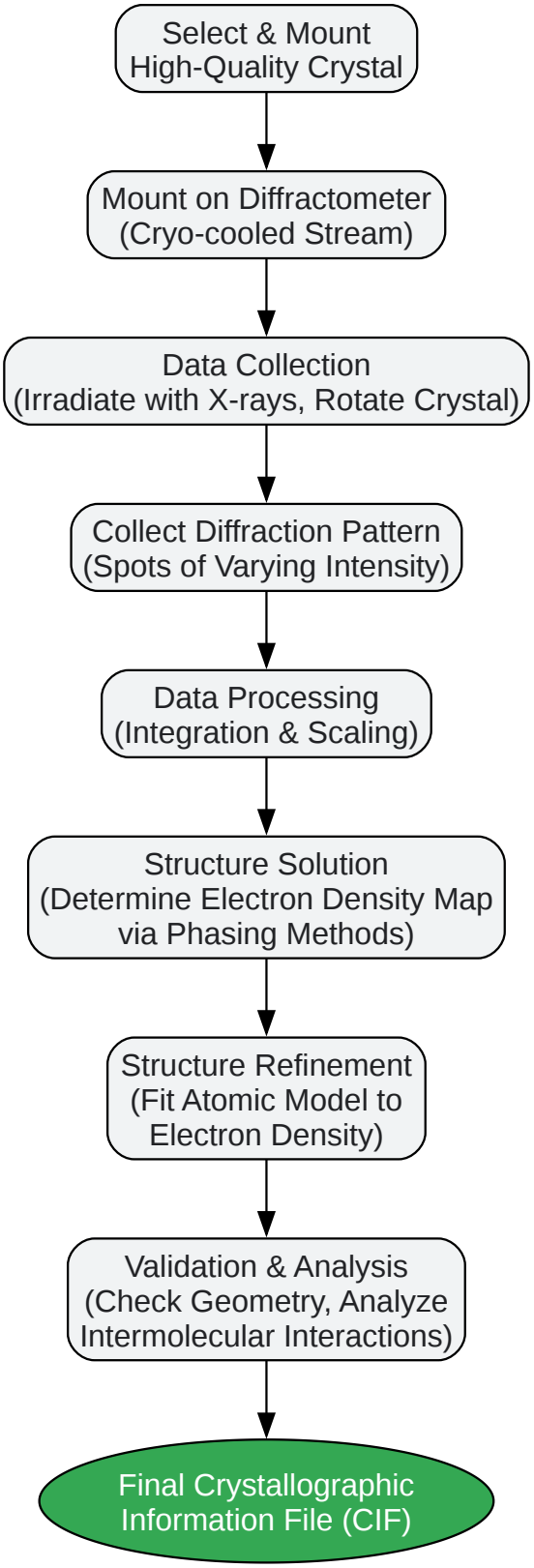
Common Techniques:

- Slow Evaporation: Dissolve the purified compound in a suitable solvent (e.g., acetonitrile, ethanol, ethyl acetate) to near saturation in a vial. Loosely cap the vial (e.g., with perforated parafilm) and leave it undisturbed in a vibration-free environment for several days to weeks.
- Solvent Diffusion: Create a layered system. Dissolve the compound in a dense, good solvent (e.g., dichloromethane) in a narrow tube. Carefully layer a less dense, poor solvent (a "precipitant," e.g., hexane) on top. Diffusion at the interface will slowly induce crystallization.
- Vapor Diffusion: Place a concentrated solution of the compound in a small, open vial. Place this vial inside a larger, sealed jar containing a volatile precipitant. The vapor of the precipitant will slowly diffuse into the solution, reducing the compound's solubility and promoting crystal growth.

Workflow: Single-Crystal X-ray Diffraction (SCXRD)

SCXRD is the definitive technique for determining the three-dimensional atomic arrangement within a crystal.[24][25]

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Diagram 3: High-level workflow for Single-Crystal X-ray Diffraction analysis.

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Conclusion and Outlook

The crystal structure of a fluorinated arylboronic acid is not a random aggregation but a highly orchestrated supramolecular assembly. The robust O-H···O hydrogen-bonded dimer typically forms the primary structural backbone, while the number and position of fluorine substituents provide a subtle yet powerful means of control over the final three-dimensional architecture. By engaging in a diverse array of weak interactions, from C-H···F contacts to potential halogen bonds, fluorine acts as a "crystal engineering" tool.

For researchers in drug development, this understanding is critical. The crystal packing (polymorphism) directly impacts a drug's solubility, dissolution rate, and stability—key determinants of its ultimate therapeutic efficacy. For materials scientists, harnessing these non-covalent forces opens the door to designing organic solids with tailored electronic and optical properties. The continued exploration of the interplay between strong and weak interactions in these systems will undoubtedly lead to the rational design of next-generation pharmaceuticals and functional materials.

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